

An In-depth Technical Guide to 1-Octanol: Handling and Storage Precautions

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Compound of Interest

Compound Name: 1-Octanol

Cat. No.: B028484

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This guide provides comprehensive safety information, handling procedures, and storage requirements for **1-octanol**, intended for researchers, scientists, and professionals in drug development. All data is derived from safety data sheets (SDS) and scientific resources.

Chemical and Physical Properties

1-Octanol is a clear, colorless liquid with a characteristic floral or fatty-citrus odor.^{[1][2][3]} It is a fatty alcohol that is sparingly soluble in water but miscible with many organic solvents, including alcohol, ether, and chloroform.^{[1][4][5]}

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ O	[6][7]
Molar Mass	130.23 g/mol	[6][7]
Appearance	Colorless liquid	[1][2]
Odor	Characteristic aromatic/floral	[1][2][3]
Boiling Point	195 - 196 °C	[1][4][8]
Melting Point	-16 to -15 °C	[1][4][8]
Density	0.824 - 0.827 g/cm ³ at 20-25°C	[1][4][5][9]
Vapor Density	~4.5 (Air = 1)	[1][10]
Solubility in Water	Insoluble or not miscible	[1][3][4][10]
Solubility (Other)	Soluble in alcohol, ether, chloroform	[2][4]

Hazard Identification and Classification

1-Octanol is classified as a combustible liquid that can cause serious eye irritation and may be harmful if swallowed.[2][9][10] It is also recognized as being harmful to aquatic life with long-lasting effects.[6][10][11]

Hazard Classification	GHS Code	Description	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[2] [9]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2] [9]
Serious Eye Irritation	Category 2/2A	H319: Causes serious eye irritation	[2] [6] [9] [11]
Skin Irritation	Category 2	H315: Causes skin irritation	[2] [10]
Aquatic Hazard (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects	[6] [11]

NFPA 704 Rating	HMIS Rating		
Health (Blue)	1-2	Health	2
Flammability (Red)	2	Flammability	2
Instability (Yellow)	0	Physical Hazard	0
Source: [1] [2]	Source: [1]		

Safe Handling Protocols

Proper handling of **1-octanol** is critical to minimize exposure and prevent accidents. This involves a combination of engineering controls, appropriate personal protective equipment, and stringent hygiene practices.

- Ventilation: Operations should be conducted in well-ventilated areas.[\[1\]](#)[\[12\]](#) Use local exhaust ventilation or other engineering controls to maintain airborne concentrations of vapor below occupational exposure limits.[\[1\]](#) Explosion-proof ventilation systems and equipment are recommended.[\[12\]](#)

- Eye Wash Stations and Safety Showers: Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any handling or use area.[\[1\]](#)

A risk assessment should precede the handling of **1-octanol** to determine the necessary PPE.

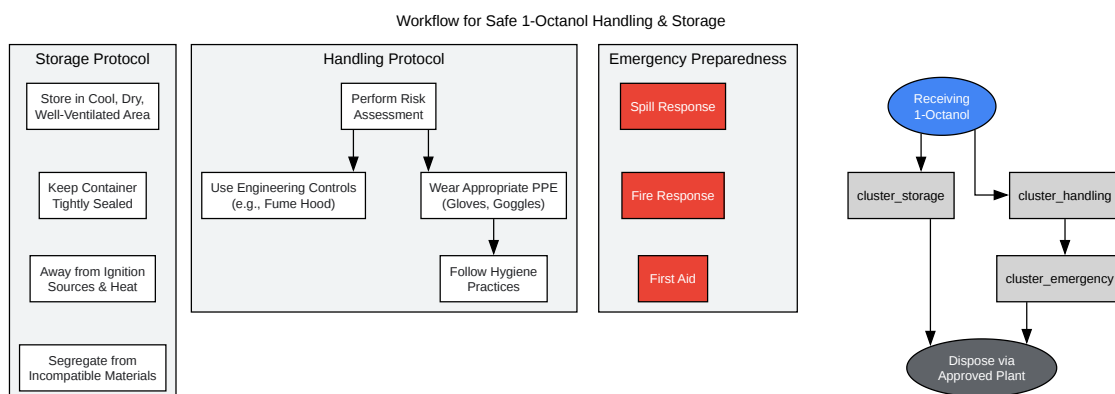
- Eye and Face Protection: Wear chemical safety goggles or glasses with side protection.[\[1\]](#)
[\[11\]](#)
- Skin Protection: Chemical-resistant gloves (tested according to EN 374) and protective clothing are required to prevent skin contact.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations at a safe level, an approved respirator must be worn.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **1-octanol** is handled or stored.[\[1\]](#)[\[2\]](#)[\[12\]](#)
- Wash hands thoroughly after handling the substance, before breaks, and at the end of the workday.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Contaminated clothing should be removed immediately and washed before reuse.[\[6\]](#)[\[10\]](#)

Storage Requirements

Correct storage procedures are essential for maintaining the chemical's stability and preventing hazardous situations.

- General Storage: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[10\]](#)[\[12\]](#)
- Container: Keep containers tightly sealed to prevent vapor leakage.[\[1\]](#)[\[11\]](#)
- Ignition Sources: Store away from all sources of ignition, including open flames, hot surfaces, sparks, and direct sunlight.[\[1\]](#)[\[12\]](#) Smoking is strictly prohibited in storage areas.
[\[12\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and acid chlorides.
[\[2\]](#)[\[4\]](#)[\[12\]](#)

- Static Discharge: Take precautionary measures against electrostatic discharges. Proper grounding procedures should be followed.[1][13]



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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Octanol: Handling and Storage Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028484#1-octanol-safety-data-sheet-handling-and-storage-precautions]

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